

# Application Notes and Protocols for Sensory Panel Evaluation of Spirambrene

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## Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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## Introduction

**Spirambrene** is a synthetic fragrance ingredient prized for its complex and powerful ambery, woody, spicy, and aldehydic scent profile.<sup>[1][2][3]</sup> As a key component in modern perfumery, its consistent and reproducible sensory evaluation is paramount for quality control, new product development, and research into olfaction. These application notes provide a detailed protocol for the sensory panel evaluation of **Spirambrene**, designed to yield robust and reliable data for researchers, scientists, and professionals in the fragrance and drug development industries.

## Chemical and Physical Properties of Spirambrene

A comprehensive understanding of **Spirambrene**'s physicochemical properties is essential for its appropriate handling and evaluation.

| Property              | Value                                                                                     | Reference |
|-----------------------|-------------------------------------------------------------------------------------------|-----------|
| Chemical Name         | 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][4]dioxane] (diastereoisomers) | [1][3]    |
| CAS Number            | 121251-68-1, 121251-67-0                                                                  | [1][3]    |
| Molecular Formula     | C15H26O2                                                                                  | [1][3][5] |
| Molecular Weight      | 238.4 g/mol                                                                               | [1][3][5] |
| Appearance            | Colorless to pale yellow liquid                                                           | [1][5][6] |
| Odor Profile          | Ambery, Woody, Spicy, Aldehydic, Powerful                                                 | [1][2][3] |
| Boiling Point         | ~252 °C                                                                                   | [3][5]    |
| Vapor Pressure        | 0.0039 hPa at 20 °C                                                                       | [2][3]    |
| Flash Point           | >200 °F (~93.3 °C)                                                                        | [5]       |
| Solubility            | Insoluble in water; soluble in organic solvents                                           | [5]       |
| Recommended Use Level | 0.1% - 3% in fragrance concentrate                                                        | [1][2][7] |

## Sensory Evaluation Protocol: Spirambrene

This protocol outlines a standardized methodology for the sensory evaluation of **Spirambrene**, adaptable for various research and quality control purposes.

### Objective

To quantitatively and qualitatively assess the olfactory characteristics of **Spirambrene**, including its odor profile, intensity, and longevity.

### Panelist Selection and Training

- Selection: Recruit panelists based on their ability to discriminate and describe different odors. Screen for anosmia and specific scent sensitivities.
- Training: Train panelists on a vocabulary of standard fragrance descriptors, including those relevant to ambery, woody, spicy, and aldehydic notes.<sup>[8]</sup> Calibrate the panel using reference standards for these odor families.

## Sample Preparation

- Dilution: Prepare solutions of **Spirambrene** in a suitable solvent (e.g., ethanol, diethyl phthalate) at concentrations relevant to its typical use levels (e.g., 1%, 5%, and 10%). A control of the solvent alone must be included.
- Blotter Preparation: Dip standard fragrance blotters (smelling strips) to a consistent depth (e.g., 1 cm) into the **Spirambrene** solutions and the control. Allow the solvent to evaporate for a specified time (e.g., 30 seconds) before evaluation.

## Evaluation Procedure

- Environment: Conduct evaluations in a well-ventilated, odor-neutral room.
- Presentation: Present the coded blotters to panelists in a randomized and balanced order to minimize bias.<sup>[9]</sup>
- Evaluation Stages:
  - Initial Evaluation (Top Notes): Evaluate the blotters immediately after the solvent has evaporated.
  - Mid-term Evaluation (Heart Notes): Evaluate the blotters after a set time interval (e.g., 1 hour) to assess the evolution of the fragrance.
  - Long-term Evaluation (Base Notes/Longevity): Evaluate the blotters after an extended period (e.g., 4, 8, and 24 hours) to determine the tenacity and dry-down characteristics of the scent.<sup>[7][10]</sup>

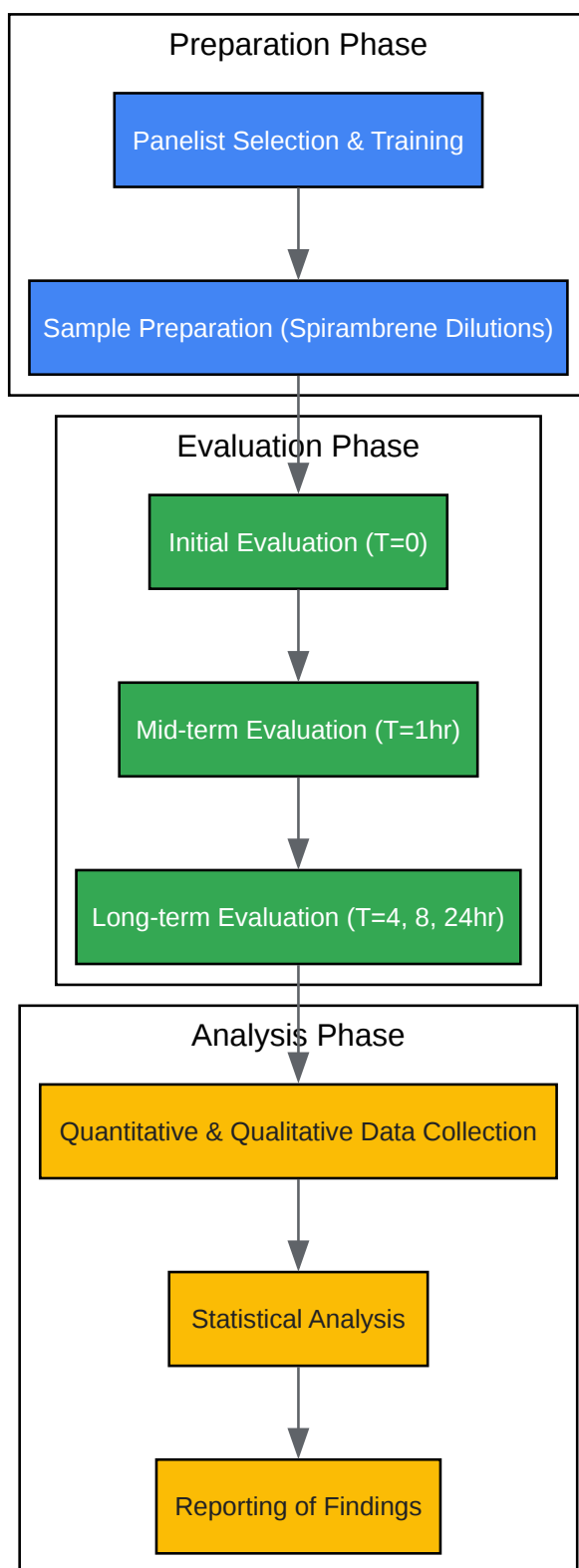
## Data Collection and Analysis

- Quantitative Evaluation: Panelists rate the intensity of the overall scent and specific odor descriptors (e.g., ambery, woody, spicy, aldehydic) on a labeled magnitude scale (e.g., 0 = not perceptible, 10 = extremely strong).

| Odor Descriptor   | Intensity Rating (0-10) at T=0 | Intensity Rating (0-10) at T=1hr | Intensity Rating (0-10) at T=8hr |
|-------------------|--------------------------------|----------------------------------|----------------------------------|
| Overall Intensity |                                |                                  |                                  |
| Ambery            |                                |                                  |                                  |
| Woody             |                                |                                  |                                  |
| Spicy             |                                |                                  |                                  |
| Aldehydic         |                                |                                  |                                  |
| Other (specify)   |                                |                                  |                                  |

- Qualitative Evaluation: Panelists provide descriptive terms for the perceived scent at each evaluation stage.
- Statistical Analysis: Analyze the quantitative data using appropriate statistical methods (e.g., ANOVA, t-tests) to determine significant differences in intensity ratings across different time points and concentrations.

## Experimental Workflow



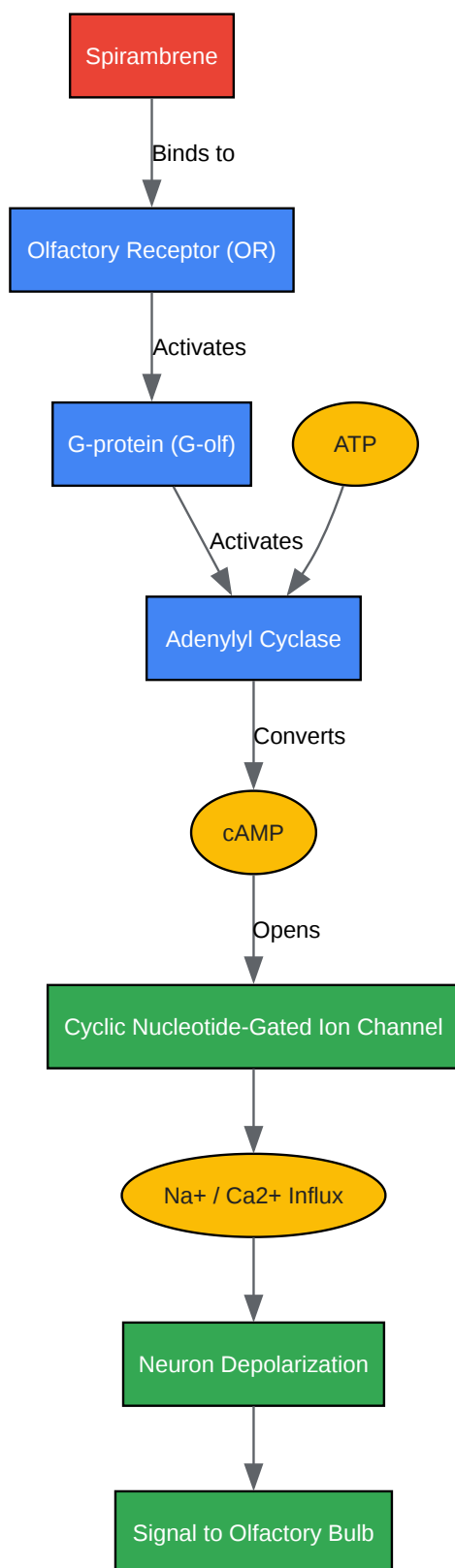
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Caption: Sensory evaluation workflow for **Spirambrene**.

## Olfactory Signaling Pathway

The perception of **Spirambrene**, like all odorants, is initiated by the binding of the molecule to olfactory receptors in the nasal cavity. This triggers a cascade of intracellular events leading to the generation of an electrical signal that is transmitted to the brain.[\[4\]](#)[\[11\]](#)[\[12\]](#)

The binding of an odorant molecule, such as **Spirambrene**, to a G-protein coupled olfactory receptor (OR) activates the G-protein G-olf.[\[4\]](#) This, in turn, stimulates adenylyl cyclase to produce cyclic AMP (cAMP).[\[4\]](#)[\[13\]](#) The increase in cAMP opens cyclic nucleotide-gated ion channels, allowing an influx of sodium and calcium ions, which depolarizes the neuron.[\[4\]](#)[\[13\]](#) This depolarization, amplified by a calcium-activated chloride current, generates an action potential that travels to the olfactory bulb and then to higher cortical areas for processing and perception of the smell.[\[4\]](#)[\[12\]](#)



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Caption: Simplified olfactory signal transduction pathway.

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- To cite this document: BenchChem. [Application Notes and Protocols for Sensory Panel Evaluation of Spirambrene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16213631/docs#application-notes-and-protocols-for-sensory-panel-evaluation-of-spirambrene>]

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